

Part 1: Chemical Identity & Structural Context[1]

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Compound of Interest

Compound Name: *Isopropyl 2-ethylhexanoate*

CAS No.: 67024-46-8

Cat. No.: B1594295

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Editorial Note on CAS Registry: While **Isopropyl 2-ethylhexanoate** is the target analyte, researchers often encounter database ambiguity. The CAS 67024-46-8 is the definitive registry number for **Isopropyl 2-ethylhexanoate**.^{[1][2][3][4]} Note: CAS 141-22-0 is frequently misattributed in legacy databases but correctly refers to Ricinoleic acid. This guide focuses strictly on the ester structure: Propan-2-yl 2-ethylhexanoate.

Molecular Specifications:

- IUPAC Name: Propan-2-yl 2-ethylhexanoate^{[1][2][3][4][5]}
- Molecular Formula: C₁₁H₂₂O₂^{[1][5]}
- Molecular Weight: 186.29 g/mol
- Structural Key: A branched ester featuring a chiral center at the -carbon of the acid moiety and a steric isopropyl headgroup.

Part 2: Synthesis & Sample Preparation (Self-Validating Protocol)

To ensure spectral data integrity, the analyte must be synthesized or purified to >98% purity. Commercial samples often contain residual isopropanol or 2-ethylhexanoic acid, which obscure critical NMR regions.

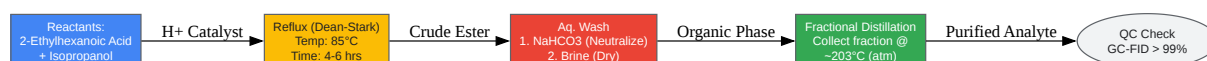
Protocol: Acid-Catalyzed Dehydration (Fischer Esterification)

Objective: Synthesize high-purity **Isopropyl 2-ethylhexanoate** for spectral benchmarking.

Reagents:

- 2-Ethylhexanoic acid (1.0 eq)[6]
- Isopropanol (3.0 eq - Excess drives equilibrium)
- (Cat.[7] 1 mol%) or
-Toluenesulfonic acid (pTSA)
- Solvent: Cyclohexane (Azeotropic water removal)

Workflow Diagram (DOT):



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Figure 1: Synthetic workflow for the isolation of analytical-grade **Isopropyl 2-ethylhexanoate**.

Validation Step (The "Trust" Pillar): Before spectral acquisition, verify the absence of the -OH stretch in IR (

). If present, the sample is wet or contains unreacted alcohol, rendering the proton NMR integration of the

-proton unreliable.

Part 3: Vibrational Spectroscopy (FT-IR)

The infrared spectrum is dominated by the ester functionality. The branching of the 2-ethylhexyl chain introduces subtle splitting in the fingerprint region.

Key Diagnostic Bands:

Frequency ()	Vibration Mode	Mechanistic Insight
2960 - 2870	C-H Stretch ()	Intense alkyl stretching. The doublet at 1385/1365 confirms the isopropyl "gem-dimethyl" split.
1735 - 1740	C=O Stretch	Primary Identifier. Ester carbonyl. Higher frequency than the parent acid due to loss of H-bonding.
1180 - 1200	C-O-C Stretch	Asymmetric stretching of the ester linkage.
1105	O-CH(CH ₃) ₂	Characteristic secondary alcohol ester band.
Absent	O-H Stretch	Absence confirms successful esterification and dryness.

Part 4: Nuclear Magnetic Resonance (NMR)

This section provides the definitive structural proof. The chirality at the C2 position of the hexanoate chain renders the methylene protons of the ethyl group diastereotopic, though often unresolved at lower fields (<400 MHz).

¹H NMR (400 MHz,)

Causality of Shifts:

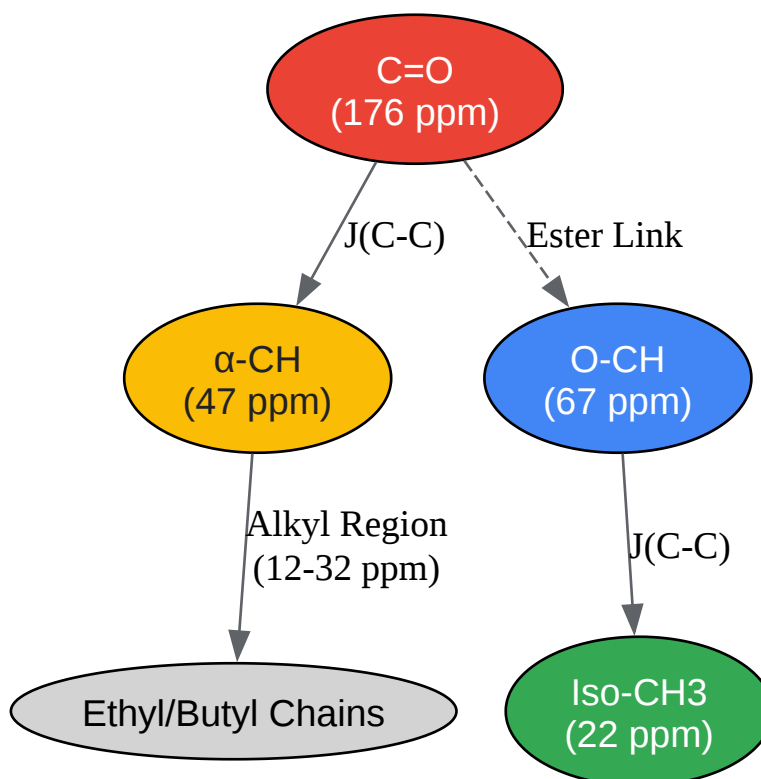
- The septet at 5.00 ppm is the "smoking gun" for the isopropyl ester. It is deshielded by the electronegative oxygen.
- The multiplet at 2.25 ppm represents the single proton alpha to the carbonyl. Its complexity arises from coupling to the ethyl group, the butyl chain, and the carbonyl.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
5.00	Septet ()	1H	H-1' (Isopropyl CH)	Deshielded by ester oxygen; splits into 7 peaks by 6 adjacent methyl protons.
2.25	Multiplet	1H	H-2 (-CH)	Chiral center; couples to 4 distinct neighbors.
1.40 - 1.60	Multiplet	4H	H-3, H-1"	-methylene protons (mixed ethyl/butyl chains).
1.23	Doublet ()	6H	H-2' (Isopropyl)	Characteristic isopropyl doublet.
1.20 - 1.35	Multiplet	4H	H-4, H-5	Bulk methylene chain.
0.85 - 0.95	Overlapping Triplets	6H	H-6, H-2"	Terminal methyls of the ethylhexanoate tail.

C NMR (100 MHz,)

Key Shift: The Carbonyl carbon appears at ~176.0 ppm, distinct from ketones (~205 ppm) or acids (~180 ppm).

Connectivity Diagram (DOT):



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Figure 2: Carbon backbone connectivity and expected chemical shift environments.

Part 5: Mass Spectrometry (EI-MS)

Technique: Electron Impact (70 eV). Molecular Ion (

): m/z 186 (Often weak or invisible due to rapid fragmentation of branched esters).

Fragmentation Pathway Logic:

- McLafferty Rearrangement: The dominant pathway for esters with

-hydrogens.

- Alpha-Cleavage: Loss of the alkoxy group.

Fragmentation Table:

m/z	Ion Identity	Mechanism
186		Molecular Ion (Trace).
143		Loss of isopropyl radical (Alpha cleavage).
127		Acylium ion (Loss of isopropoxy).
102		McLafferty Rearrangement Product. The 2-ethylhexanoic acid moiety rearranges, losing propene.
43		Isopropyl cation (Base peak or very strong).

Part 6: Quality Control & Impurity Profiling

For drug development applications, monitor these specific impurities:

- 2-Ethylhexanoic Acid: Detected by broad OH stretch (IR) and proton peak at >11 ppm (NMR). Toxicological concern: Teratogenicity potential.
- Isopropanol: Detected by singlet at ~2.0 ppm (OH) in (concentration dependent).
- Isomeric Impurities: Linear octanoates may appear if low-grade starting acid was used.

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